

# chemical formula and molecular weight of erythronic acid

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An In-depth Technical Guide to Erythronic Acid for Researchers and Drug Development Professionals

## Introduction

Erythronic acid is a four-carbon sugar acid that plays a role in various biochemical pathways, particularly in carbohydrate metabolism.<sup>[1]</sup> It is an endogenous metabolite found in various biological fluids, including urine, plasma, and cerebrospinal fluid. This guide provides a comprehensive overview of the chemical and physical properties of erythronic acid, its synthesis, and analytical methodologies relevant to researchers, scientists, and professionals in drug development.

## Core Chemical Properties

A thorough understanding of the fundamental chemical and physical properties of erythronic acid is essential for its application in research and development.

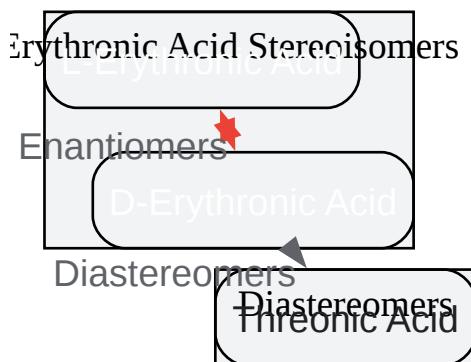
## Chemical Formula and Molecular Weight

Erythronic acid is a simple sugar acid with a straightforward molecular composition. The empirical and molecular formula for erythronic acid is C<sub>4</sub>H<sub>8</sub>O<sub>5</sub>.<sup>[2][3]</sup> This composition gives it a molecular weight of approximately 136.10 g/mol .<sup>[3][4]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>5</sub>	[2][3]
Molecular Weight	136.10 g/mol	[3][4]
Exact Mass	136.03717335 Da	[2][3]

## Stereoisomerism

Erythronic acid contains two chiral centers, leading to the existence of stereoisomers. The two enantiomeric forms are D-erythronic acid and L-erythronic acid.[4] The D-enantiomer has the (2R,3R) configuration, while the L-enantiomer has the (2S,3S) configuration.[3][4] These enantiomers are non-superimposable mirror images of each other.[5] The spatial arrangement of atoms can significantly impact the biological activity of a molecule, making the distinction between stereoisomers critical in drug development.[6][7] Diastereomers of erythronic acid, which are stereoisomers that are not mirror images, also exist, with threonic acid being a notable example.[8]



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Caption: Relationship between stereoisomers of erythronic acid.

## Physicochemical Properties

The physicochemical properties of erythronic acid are crucial for designing experimental protocols, such as selecting appropriate solvents and analytical techniques.

Property	Value	Source(s)
Appearance	White crystalline solid	[1]
Boiling Point	518.9°C at 760 mmHg	[2]
Density	1.65 g/cm <sup>3</sup>	[2]
Melting Point	100 - 102 °C	[4]
Hydrogen Bond Donor Count	4	[2]
Hydrogen Bond Acceptor Count	5	[2]
Rotatable Bond Count	3	[2]

## Synthesis of Erythronic Acid

The synthesis of erythronic acid and its derivatives is a key area of research, particularly for studying its biological functions and potential as a therapeutic agent. A common precursor for the synthesis of 4-phospho-D-erythronate, an intermediate in some bacterial metabolic pathways, is D-erythronolactone.[9]

## Synthetic Pathway Overview

A straightforward, multi-step synthesis of 4-phospho-D-erythronate from the relatively inexpensive D-erythronolactone has been reported.[9] This process involves protection of hydroxyl groups, phosphorylation, and subsequent deprotection to yield the final product.[9] Other synthetic routes include the oxidation of D-glucose.[10]



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Caption: Simplified workflow for the synthesis of 4-phospho-D-erythronate.

## Experimental Protocol: Synthesis of 4-Phospho-D-Erythronate from D-Erythronolactone

The following protocol is a summarized example based on reported methods.[\[9\]](#)

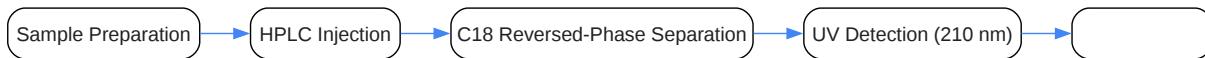
- Protection of D-Erythronolactone: React D-erythronolactone with a suitable protecting group to mask the hydroxyl groups, preventing them from reacting in subsequent steps.
- Phosphorylation: Introduce a phosphate group at the C4 position using a phosphorylating agent.
- Deprotection: Remove the protecting groups to yield 4-phospho-D-erythronate.
- Purification: Isolate and purify the final product using techniques such as fractional crystallization.[\[9\]](#)

## Analytical Methodologies

Accurate and reliable analytical methods are essential for the quantification and characterization of erythronic acid in various matrices. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed techniques.[\[11\]](#)

## High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the analysis of non-volatile compounds like erythronic acid. [\[11\]](#) A common approach involves reversed-phase chromatography with UV detection.[\[11\]](#)



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Caption: Experimental workflow for HPLC-UV analysis of D-erythronic acid.

## Experimental Protocol: HPLC-UV Analysis

The following is a generalized protocol for the HPLC-UV analysis of D-erythronic acid.[\[11\]](#)

- Sample Preparation:
  - For biological fluids, perform protein precipitation by adding a threefold excess of cold acetonitrile, vortexing, and centrifuging.
  - Collect the supernatant and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the sample in the mobile phase.
  - Filter the sample through a 0.22 µm syringe filter before injection.[11]
- HPLC Instrumentation and Conditions:
  - HPLC Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size). [11]
  - Mobile Phase: A suitable mobile phase, for instance, a mixture of an aqueous buffer and an organic solvent.[11]
  - Flow Rate: 1.0 mL/min.[11]
  - Column Temperature: 30°C.[11]
  - Injection Volume: 10 µL.[11]
  - Detection: UV detector at 210 nm.[11]

Parameter	Value	Source(s)
Column Type	C18 reversed-phase	[11]
Flow Rate	1.0 mL/min	[11]
Detection Wavelength	210 nm	[11]

## Role in Biological Systems and Drug Development

Erythronic acid is a naturally occurring sugar acid in the human body and is considered an endogenous metabolite.[12] It can be formed from the degradation of ascorbic acid or from

glycated proteins. In certain bacteria, its phosphorylated form, 4-phospho-D-erythronate, is an intermediate in the synthesis of pyridoxal 5'-phosphate (a form of vitamin B6).<sup>[9]</sup>

In the context of drug development, understanding the metabolic pathways involving erythronic acid can provide insights into metabolic diseases.<sup>[12]</sup> Furthermore, its stereoisomers can serve as chiral building blocks in the synthesis of more complex molecules. The study of erythronic acid and its derivatives continues to be an area of interest for researchers exploring metabolic regulation and developing novel therapeutic agents.

## Conclusion

Erythronic acid, with its well-defined chemical formula of C<sub>4</sub>H<sub>8</sub>O<sub>5</sub> and a molecular weight of 136.10 g/mol, is a significant molecule in the field of biochemistry and has potential applications in drug development.<sup>[2][3][4]</sup> Its stereochemistry plays a crucial role in its biological activity. The synthesis and analytical methodologies outlined in this guide provide a foundation for researchers and scientists to further explore the properties and applications of this versatile sugar acid.

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